

Technical Guide: Adamantyl Pyrazole Amine Scaffolds in Medicinal Chemistry

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Compound of Interest

Compound Name: 1-(1-adamantyl)-1H-pyrazol-4-amine

CAS No.: 1172870-54-0

Cat. No.: B1294010

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Part 1: Executive Summary & Scaffold Architecture

The Adamantyl Pyrazole Amine scaffold represents a strategic fusion of three distinct pharmacophores: the lipophilic adamantane cage, the bioactive pyrazole ring, and a solubilizing/binding amine moiety. This triad addresses a common bottleneck in drug discovery: balancing membrane permeability (lipophilicity) with aqueous solubility and target selectivity.

The Pharmacophore Triad

- Adamantane Cage (The Anchor): Provides high lipophilicity (enhancement), facilitating blood-brain barrier (BBB) penetration and anchoring the molecule into hydrophobic pockets (e.g., the M2 channel or 11-HSD1 active site).
- Pyrazole Core (The Linker): Acts as a rigid, aromatic spacer that positions substituents in specific vectors. It serves as a hydrogen bond acceptor/donor, critical for receptor affinity (e.g., P2X7).

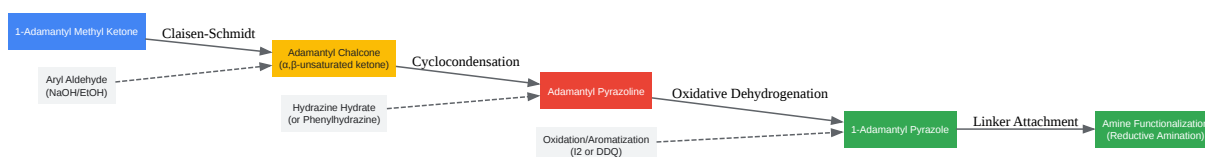
- **Amine Functionality (The Effector):** Enhances water solubility and allows for salt formation. In many targets, the amine forms a critical salt bridge with aspartate or glutamate residues in the binding pocket.

Part 2: Synthetic Architectures

The synthesis of adamantyl pyrazole amines typically follows two primary retrosynthetic disconnections: the Chalcone Route (convergent) and the Hydrazine Route (linear).

Core Synthetic Pathway (Graphviz Visualization)

The following diagram outlines the "Chalcone Route," the most robust method for generating diversity at the pyrazole 3- and 5-positions.



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Figure 1: Step-wise synthesis of the Adamantyl Pyrazole scaffold via the Claisen-Schmidt condensation pathway.

Part 3: Pharmacological Profiles & Applications[1] [2]

The versatility of this scaffold is demonstrated across three major therapeutic areas.

Metabolic Regulation: 11 -HSD1 Inhibitors

Target: 11

-Hydroxysteroid Dehydrogenase Type 1 (converts cortisone to cortisol).[1][2] Mechanism: The adamantane group fills the hydrophobic pocket of the enzyme, while the pyrazole-amine moiety interacts with the catalytic triad. Clinical Relevance: Treatment of Type 2 Diabetes and Metabolic Syndrome.[2]

Compound Class	Key SAR Feature	Potency (IC ₅₀)	Selectivity (vs HSD2)
Adamantyl Triazoles	Rigid linker maximizes hydrophobic contact	10 - 50 nM	>100-fold
Adamantyl Aminoamides	Amine forms H-bond with Tyr183	< 10 nM	>500-fold
Pyridine-Adamantanes	Ether linker improves metabolic stability	34 - 48 nM	High

Immunology & Pain: P2X7 Receptor Antagonists

Target: P2X7 Purinergic Receptor (ATP-gated ion channel). Mechanism: Allosteric inhibition. The adamantane cage blocks the channel gating or stabilizes the closed state. Clinical Relevance: Rheumatoid arthritis, neuropathic pain, and neuroinflammation.

- Key Insight: Replacement of the adamantane cage with less lipophilic bioisosteres often leads to a loss of potency, confirming the necessity of the bulky hydrophobic group for this receptor.

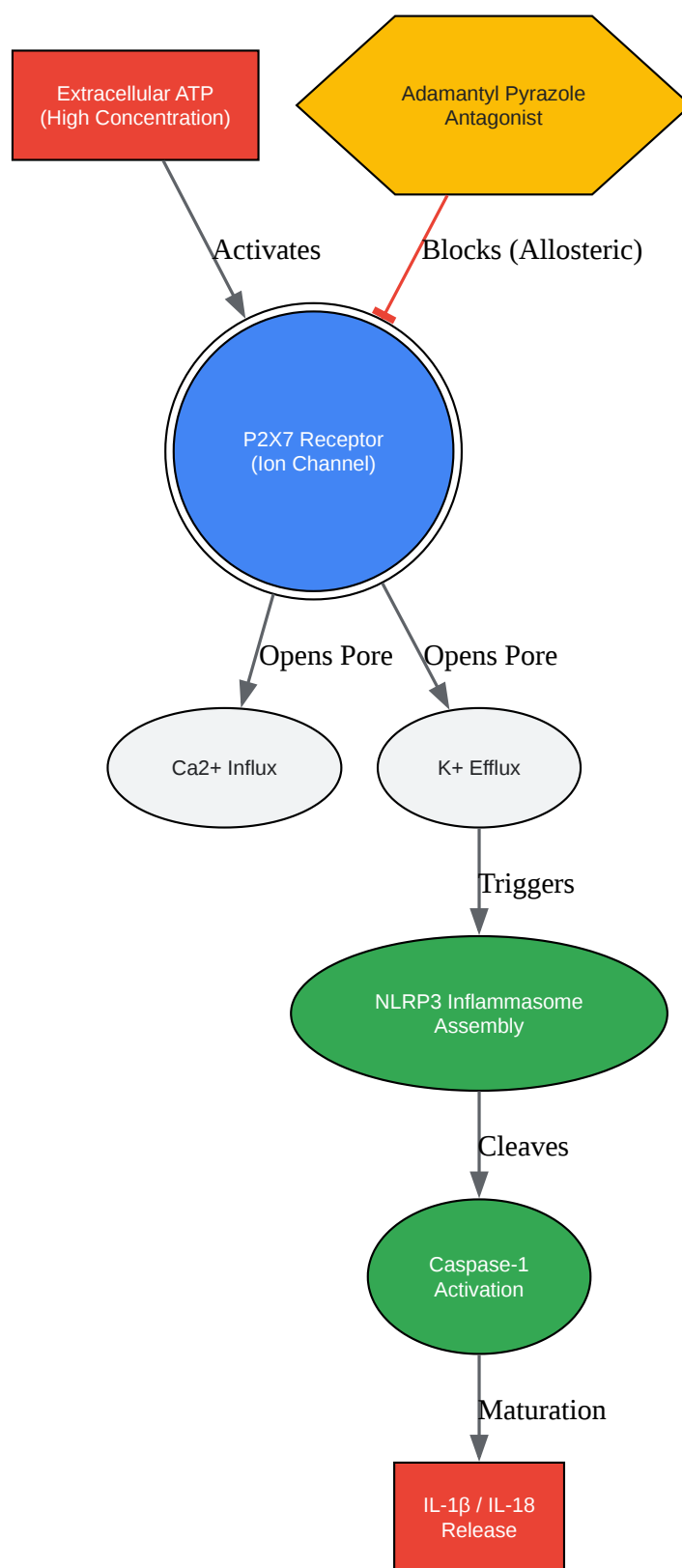
Antiviral Agents: Influenza & FMDV

Target: M2 Proton Channel (Influenza A) and 3C Protease (FMDV). Mechanism:

- M2 Channel: The adamantane amine mimics the ammonium group of Amantadine but the pyrazole extension interacts with adjacent helices, potentially overcoming Amantadine resistance (S31N mutation).
- FMDV: Adamantyl-pyrazole derivatives (e.g., Compound 6a) have shown 100% protection in baby mice models at 50 µg/ml.[3]

Part 4: Mechanism of Action (Signaling Pathway)

The following diagram illustrates the dual mechanism potential of these scaffolds in a neuro-inflammatory context (P2X7 antagonism).



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Figure 2: Mechanism of P2X7 receptor blockade by adamantyl pyrazole antagonists, preventing the NLRP3 inflammasome cascade.

Part 5: Validated Experimental Protocol

Protocol: Synthesis of 1-(1-Adamantyl)-3,5-substituted Pyrazole

Objective: To synthesize a core adamantyl pyrazole scaffold via the chalcone intermediate.

Reagents:

- 1-Adamantyl methyl ketone (1.0 eq)
- Substituted Benzaldehyde (1.0 eq)
- Phenylhydrazine (1.2 eq)
- Sodium Hydroxide (NaOH), Ethanol (EtOH), Glacial Acetic Acid.

Step-by-Step Methodology:

- Claisen-Schmidt Condensation:
 - Dissolve 1-adamantyl methyl ketone (10 mmol) and benzaldehyde (10 mmol) in EtOH (20 mL).
 - Add 40% aq. NaOH (5 mL) dropwise at 0°C.
 - Stir at room temperature (RT) for 12 hours. A precipitate (chalcone) will form.
 - Filter, wash with cold water, and recrystallize from EtOH.
 - Checkpoint: Verify structure via
H NMR (look for doublet of doublets for vinylic protons at 7.5–8.0 ppm).

- Cyclization to Pyrazoline:
 - Dissolve the chalcone (5 mmol) in glacial acetic acid (15 mL).
 - Add phenylhydrazine (6 mmol).
 - Reflux at 110°C for 6–8 hours.
 - Pour reaction mixture into crushed ice. The solid pyrazoline precipitates.
- Oxidation (Optional for Pyrazole):
 - If the reaction does not spontaneously aromatize, treat the pyrazoline with I in DMSO or DDQ in dioxane to yield the fully aromatic pyrazole.
- Purification:
 - Column chromatography (Hexane:EtOAc gradient).
 - Yield Expectation: 60–80%.

Part 6: Challenges & Future Outlook

- Solubility: The adamantane cage is highly hydrophobic (). While this aids BBB penetration, it creates formulation challenges.
 - Solution: Introduction of polar amine side chains or using adamantane-glycine conjugates.
- Metabolic Stability: The adamantane bridgehead carbons are susceptible to hydroxylation by CYP450 enzymes.
 - Solution: Fluorination of the adamantane cage or using 2-aza-adamantane variants to lower lipophilicity and block metabolic soft spots.
- Selectivity: Distinguishing between P2X7 and other P2X receptors (e.g., P2X4) remains a critical SAR objective.

References

- Adamantyl ethanone pyridyl derivatives: potent and selective inhibitors of human 11 β -hydroxysteroid dehydrogenase type 1. *Bioorganic & Medicinal Chemistry Letters*. (2011).[\[1\] Link](#)
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